

Chemical properties and synthesis of melarsoprol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Melarsoprol

Cat. No.: B1676173

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An In-depth Technical Guide on the Chemical Properties and Synthesis of **Melarsoprol**

This guide provides a comprehensive overview of the chemical properties, synthesis, and mechanism of action of **melarsoprol**, a critical organoarsenic compound for the treatment of late-stage human African trypanosomiasis (HAT). The information is intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Melarsoprol is a complex of melarsen oxide with dimercaprol (also known as British anti-Lewisite, or BAL).[1] It is a highly lipophilic molecule, a characteristic that allows it to cross the blood-brain barrier to treat the neurological stage of sleeping sickness.[2] However, this property also contributes to its very poor water solubility, necessitating its formulation in propylene glycol for intravenous administration.[3] The drug is known to exist as two stereoisomers.[3]

Data Summary

The key chemical and physical properties of **melarsoprol** are summarized in the table below.

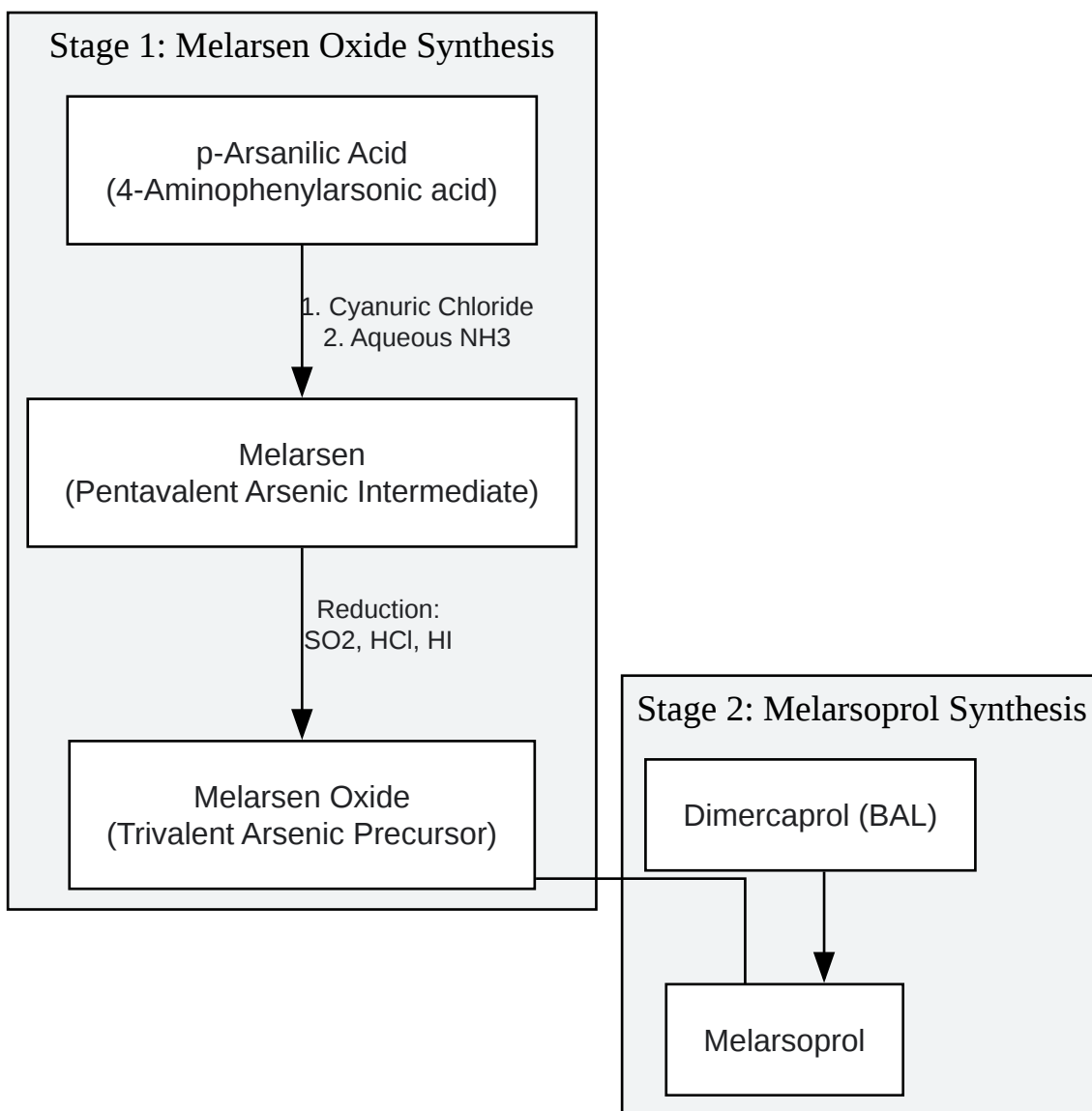
Property	Value	Reference(s)
IUPAC Name	(2-{4-[(4,6-Diamino-1,3,5-triazin-2-yl)amino]phenyl}-1,3,2-dithiarsolan-4-yl)methanol	[4]
Synonyms	Mel B, Arsobal, Melarsen Oxide-BAL	[3][4]
Molecular Formula	C ₁₂ H ₁₅ AsN ₆ OS ₂	[5]
Molar Mass	398.34 g·mol ⁻¹	[5]
CAS Number	494-79-1	[4]
Appearance	Information not readily available; administered as a 3.6% solution in propylene glycol.	[3][4]
Solubility (Water)	6 mg/L at 25°C (poorly soluble).	
Melting Point	Specific melting point data is not readily available in the reviewed literature.	
logP (Octanol-Water)	2.53	
Stereochemistry	Exists as a racemic mixture of two stereoisomers.	[3][5]

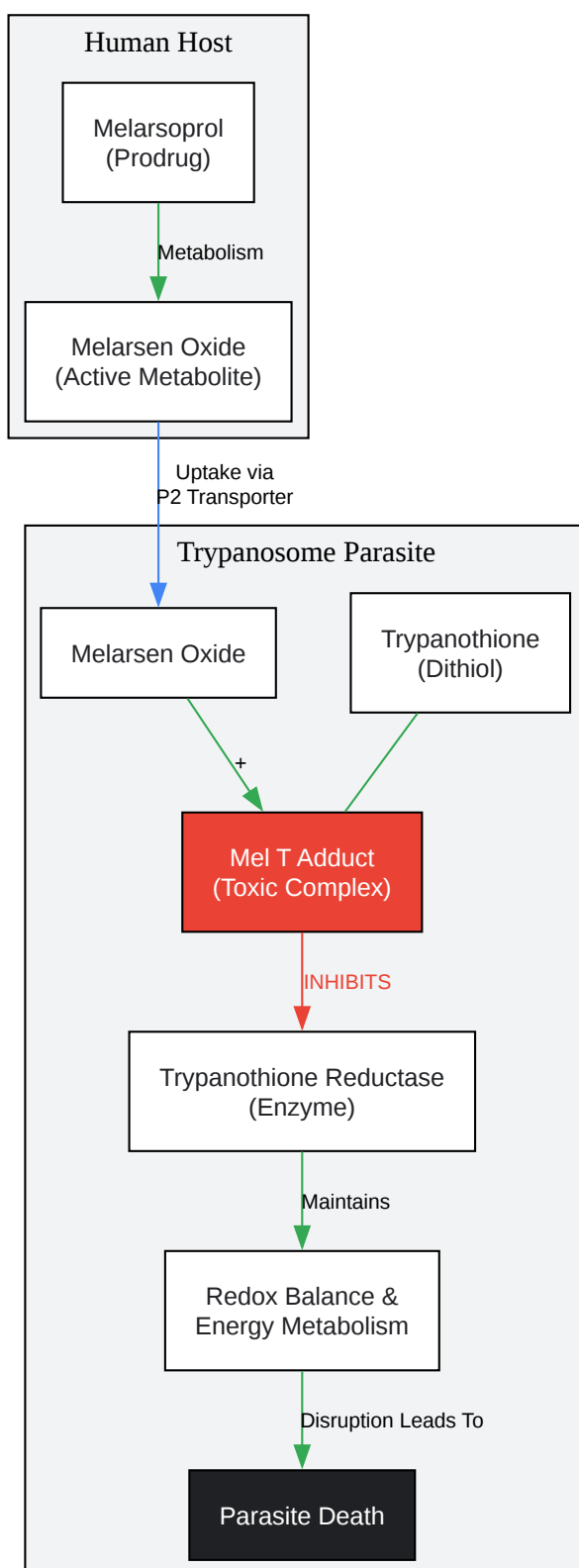
Synthesis of Melarsoprol

The synthesis of **melarsoprol** was developed by Ernst Friedheim and introduced in 1949.[6][7] The process is historically significant and involves the creation of a key precursor, melarsen oxide, which is then complexed with dimercaprol.[2]

The overall synthesis can be understood as a two-stage process:

- Synthesis of the precursor, Melarsen Oxide, from p-arsanilic acid.
- Condensation of Melarsen Oxide with Dimercaprol to form the final product, **melarsoprol**.





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References

- 1. discovery.dundee.ac.uk [discovery.dundee.ac.uk]
- 2. files.core.ac.uk [files.core.ac.uk]
- 3. Melarsoprol - Wikipedia [en.wikipedia.org]
- 4. Melarsoprol | C₁₂H₁₅AsN₆OS₂ | CID 10311 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. GSRS [precision.fda.gov]
- 6. The development of drugs for treatment of sleeping sickness: a historical review - PMC [pmc.ncbi.nlm.nih.gov]
- 7. taylorandfrancis.com [taylorandfrancis.com]
- To cite this document: BenchChem. [Chemical properties and synthesis of melarsoprol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1676173#chemical-properties-and-synthesis-of-melarsoprol>]

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